

Potassium Nitrosodisulfonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	POTASSIUM NITROSODISULFONATE
CAS No.:	14293-70-0
Cat. No.:	B1143464

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An in-depth exploration of the synthesis, properties, and applications of **potassium nitrosodisulfonate** (Frémy's Salt) for researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of **potassium nitrosodisulfonate**, an inorganic radical widely recognized for its utility in organic synthesis and spectroscopy. Commonly known as Frémy's salt, this compound serves as a potent and selective oxidizing agent and a reliable standard in electron paramagnetic resonance (EPR) spectroscopy.^{[1][2][3]} This document will delve into its chemical and physical properties, provide detailed experimental protocols for its synthesis and application, and explore its relevance in the field of drug development.

Core Properties and Formula

Potassium nitrosodisulfonate is an inorganic compound with a well-defined molecular structure and specific physicochemical properties. The solid form is a bright yellowish-brown,

while its aqueous solutions exhibit a distinct bright violet color.[2] It is commercially available and can also be readily prepared in the laboratory.[3]

Chemical Identity and Molecular Formula

The chemical identity of **potassium nitrosodisulfonate** is established by its various nomenclature and molecular formulas. The most critical of these are summarized in the table below.

Identifier	Value
Common Name	Frémy's salt
Systematic Name	Potassium nitrosodisulfonate
Synonyms	Dipotassium nitrosodisulfonate
CAS Number	14293-70-0
Molecular Formula	$K_2NO_7S_2$ or $(KSO_3)_2NO$
Molecular Weight	268.33 g/mol [4]
Canonical SMILES	<chem>[O-]S(=O)(=O)N([O])S(=O)(=O)[O-].[K+].[K+]</chem>
InChI	InChI=1S/2K.H2NO7S2/c;;2-1(9(3,4)5)10(6,7)8/h;;(H,3,4,5)(H,6,7,8)/q2*+1;/p-2

Physical and Chemical Properties

The utility of Frémy's salt is underpinned by its distinct physical and chemical characteristics. As a stable radical, it exhibits unique magnetic and spectroscopic properties.

Property	Value
Appearance	Orange moist powder and chunks
Solubility	Soluble in water, insoluble in organic solvents
Stability	The solid can be unstable and may decompose spontaneously; solutions are most stable in weakly alkaline conditions (pH 10) and decompose rapidly in acidic or strongly alkaline solutions.[1][5]
Storage	Keep at -20 degrees C.[6]

Experimental Protocols

Detailed and reproducible experimental protocols are crucial for the successful application of **potassium nitrosodisulfonate** in a research setting. The following sections provide methodologies for its synthesis and a common application.

Synthesis of Potassium Nitrosodisulfonate (Frémy's Salt)

The synthesis of Frémy's salt involves the oxidation of hydroxylaminedisulfonate.[2] The following protocol is a widely accepted method for its preparation in the laboratory.

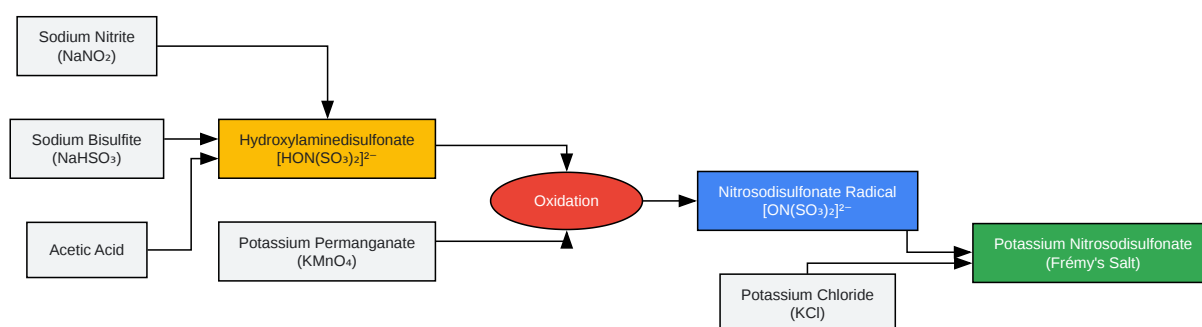
Materials:

- Sodium nitrite (NaNO_2)
- Sodium bisulfite (NaHSO_3)
- Glacial acetic acid
- Concentrated ammonia (NH_3)
- Potassium permanganate (KMnO_4)
- Potassium chloride (KCl)

- Methanol
- Ice

Procedure:

- Preparation of Hydroxylaminedisulfonate: In a beaker immersed in an ice bath, dissolve sodium nitrite in water. While stirring, add a solution of sodium bisulfite. After a few minutes, add glacial acetic acid.
- Oxidation: To the cold solution, add concentrated ammonia. Then, slowly add a solution of potassium permanganate. A brown precipitate of manganese dioxide will form.[7]
- Isolation of Frémy's Salt: Filter the reaction mixture to remove the manganese dioxide. To the filtrate, add a saturated solution of potassium chloride to precipitate the orange-yellow crystals of **potassium nitrosodisulfonate**. [5]
- Purification: The crude product can be purified by recrystallization from a 2M potassium hydroxide solution.[8] The purified crystals are then washed with methanol and ether and dried.[8]



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Caption: Synthesis pathway of Frémy's Salt.

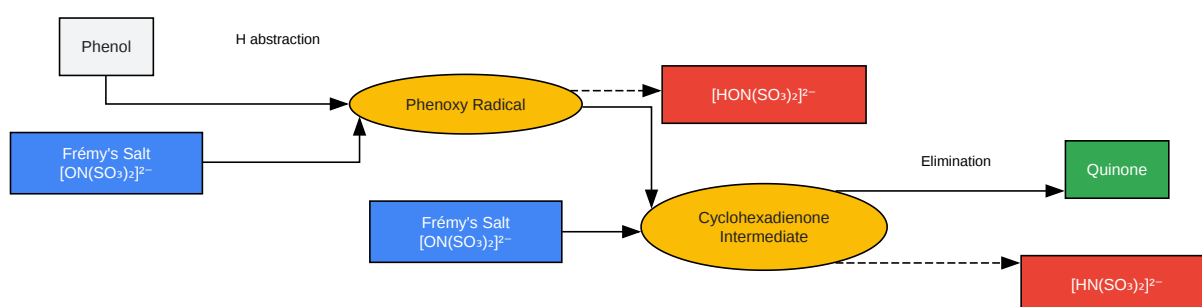
Oxidation of Phenols to Quinones (Teuber Reaction)

Frémy's salt is a highly selective reagent for the oxidation of phenols to their corresponding quinones, a transformation known as the Teuber reaction.[2]

General Procedure:

- **Dissolution:** Dissolve the phenolic substrate in a suitable solvent, such as water, methanol, or a mixture thereof.
- **Reaction:** Add an aqueous solution of **potassium nitrosodisulfonate** to the solution of the phenol. The reaction is typically carried out at or below room temperature.
- **Workup:** After the reaction is complete (monitored by TLC or other analytical methods), the quinone product is extracted with an organic solvent.
- **Purification:** The crude quinone is then purified by standard techniques such as column chromatography or recrystallization.

The stoichiometry of the reaction typically involves two equivalents of Frémy's salt for each equivalent of phenol.[1] The mechanism proceeds via a radical pathway.[1]



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Caption: Mechanism of the Teuber Reaction.

Applications in Drug Development and Research

The unique reactivity of **potassium nitrosodisulfonate** has led to its application in various areas of chemical and pharmaceutical research, including the synthesis of complex molecules and the study of biological processes.

Synthesis of Bioactive Molecules

Frémy's salt has been employed in the synthesis of various bioactive compounds. Notably, it has been used in the synthesis of antitumor agents.[8] Its selective oxidizing power allows for the introduction of quinone moieties, which are present in numerous natural and synthetic compounds with pharmacological activity. For instance, the synthesis of oxidopamine, a neurotoxin used to create animal models of Parkinson's disease, utilizes a Frémy's salt-mediated oxidation as a key step.[9] This enables researchers to study the disease's progression and test potential therapeutic interventions.[9] Furthermore, it has been utilized in the total synthesis of dipetalolactone, a natural product with immunomodulatory activity.[10]

Electron Paramagnetic Resonance (EPR) Spectroscopy

As a stable and long-lived free radical, Frémy's salt is a widely used standard in electron paramagnetic resonance (EPR) spectroscopy.[2] Its well-defined three-line EPR spectrum serves as a benchmark for calibrating instruments and quantifying other radical species.[2] This application is crucial in studies involving radical-mediated biological processes, such as oxidative stress and antioxidant mechanisms.[2]

In conclusion, **potassium nitrosodisulfonate** is a versatile and valuable reagent for researchers in chemistry and drug development. Its well-characterized properties and predictable reactivity make it an indispensable tool for organic synthesis and spectroscopic analysis. A thorough understanding of its handling, synthesis, and reaction mechanisms, as outlined in this guide, is essential for its effective and safe utilization in the laboratory.

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